

# Application Notes and Protocols: Araneosol as a Standard for Phytochemical Analysis

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## Compound of Interest

Compound Name: Araneosol

Cat. No.: B017500

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## Introduction

**Araneosol** is a flavonoid compound that has been isolated from the plant *Herissantia tiubae*.<sup>[1]</sup> As a distinct phytochemical entity, **Araneosol** holds potential for use as a reference standard in the qualitative and quantitative analysis of plant extracts and other botanical materials. Reference standards are crucial in phytochemical analysis for the accurate identification and quantification of specific compounds. This document provides detailed application notes and protocols for the hypothetical use of **Araneosol** as a standard in the analysis of flavonoids in a plant matrix using High-Performance Liquid Chromatography (HPLC).

Chemical Information:

- Molecular Formula:  $C_{19}H_{18}O_8$ <sup>[1]</sup>
- Molecular Weight: 374.34 g/mol <sup>[1]</sup>
- CAS Number: 50461-86-4<sup>[1]</sup>
- Class: Flavonoid<sup>[1]</sup>

## Quantitative Data Summary

The following tables represent hypothetical data from a method validation study using **Araneosol** as a reference standard for the quantification of a target flavonoid in a plant extract.

Table 1: **Araneosol** Calibration Curve Data

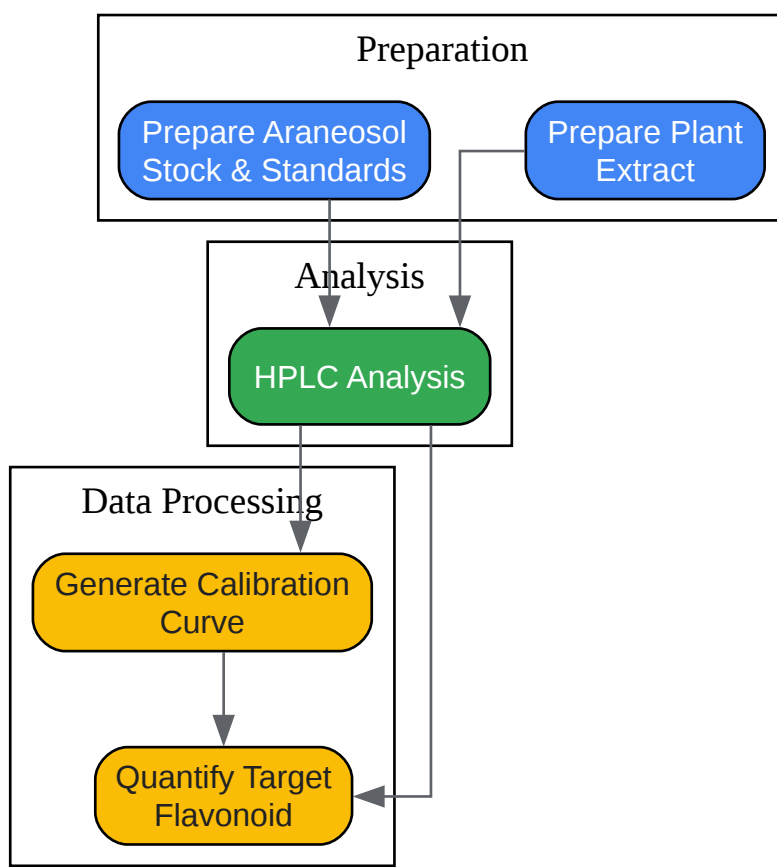
Concentration (µg/mL)	Peak Area (mAU*s)
1.0	15,234
5.0	76,170
10.0	151,980
25.0	380,100
50.0	759,900
100.0	1,521,000

Table 2: Method Validation Parameters for **Araneosol**

Parameter	Value
Linearity ( $R^2$ )	0.9998
Limit of Detection (LOD)	0.25 µg/mL
Limit of Quantification (LOQ)	0.75 µg/mL
Precision (%RSD, n=6)	1.8%
Accuracy (Recovery %)	98.5% - 101.2%

## Experimental Workflow

The following diagram illustrates the general workflow for the quantification of a target flavonoid in a plant sample using **Araneosol** as a standard.

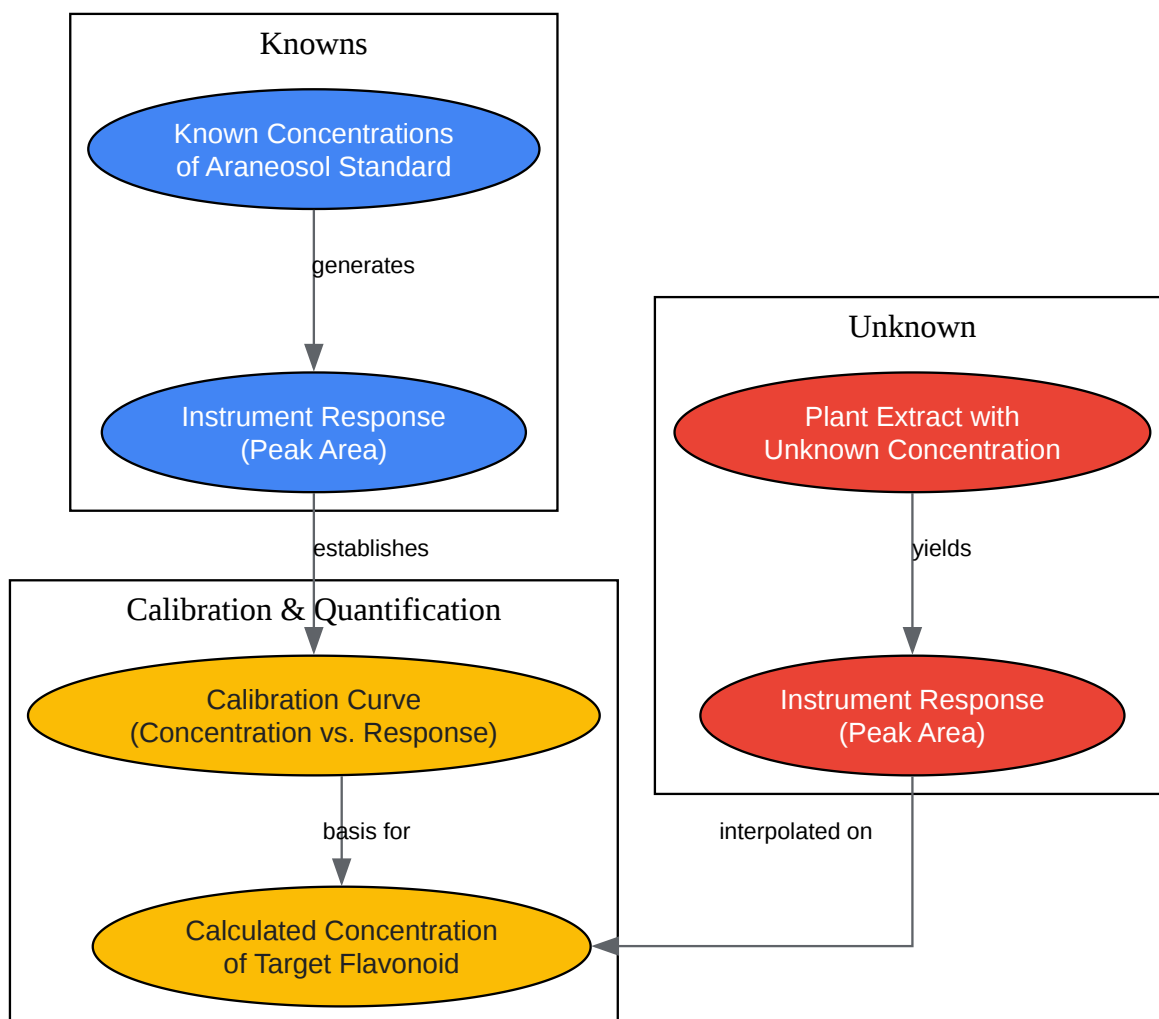


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*Experimental workflow for flavonoid quantification.*

## Principle of Quantification using a Reference Standard

The diagram below illustrates the logical relationship for quantifying an unknown concentration of a target analyte in a sample by using a reference standard to create a calibration curve.



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## References

- 1. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]

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